

Characterization of 4-Methoxy-3-nitrobenzonitrile: A Comparative FT-IR Spectroscopic Analysis

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Compound of Interest

Compound Name: 4-Methoxy-3-nitrobenzonitrile

Cat. No.: B1305115

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This guide provides a detailed characterization of **4-Methoxy-3-nitrobenzonitrile** using Fourier-Transform Infrared (FT-IR) spectroscopy. For a comprehensive understanding, its spectral features are compared with three structurally related molecules: benzonitrile, anisole, and nitrobenzene. This document is intended for researchers, scientists, and professionals in the field of drug development to facilitate the identification and analysis of these compounds.

Comparative Analysis of FT-IR Spectral Data

The FT-IR spectrum of **4-Methoxy-3-nitrobenzonitrile** is characterized by the presence of key functional groups: a nitrile ($\text{-C}\equiv\text{N}$), a methoxy (-OCH_3), and a nitro group (-NO_2), all attached to a benzene ring. The table below summarizes the vibrational frequencies of these key functional groups for **4-Methoxy-3-nitrobenzonitrile** (predicted data) and its comparator molecules (experimental data).

Functional Group	Vibrational Mode	4-Methoxy-3-nitrobenzonitrile (Predicted) (cm ⁻¹)	Benzonitrile (Experimental) (cm ⁻¹)	Anisole (Experimental) (cm ⁻¹)	Nitrobenzene (Experimental) (cm ⁻¹)
Nitrile (-C≡N)	C≡N Stretch	~2230	~2229	-	-
Nitro (-NO ₂)	Asymmetric Stretch	~1530	-	-	~1518-1520
	Symmetric Stretch	~1350	-	~1345	-
Methoxy (-OCH ₃)	C-H Stretch (in CH ₃)	~2950, ~2850	-	~2955, ~2838	-
C-O-C Asymmetric Stretch	~1275	-	~1249	-	-
C-O-C Symmetric Stretch	~1020	-	~1040	-	-
Aromatic Ring	C-H Stretch	~3100-3000	~3060	~3003	~3076
C=C Stretch	~1600, ~1480	~1600, ~1490, ~1450	~1600, ~1500	~1600, ~1478	-

Note: The FT-IR data for **4-Methoxy-3-nitrobenzonitrile** is based on computational predictions due to the limited availability of experimental spectra in public databases. The experimental data for the comparator molecules are compiled from various sources.

Experimental Workflow for FT-IR Analysis

The following diagram illustrates the logical workflow for characterizing a solid organic compound, such as **4-Methoxy-3-nitrobenzonitrile**, using FT-IR spectroscopy with the KBr

pellet method.



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Caption: Workflow for FT-IR analysis of a solid sample using the KBr pellet method.

Detailed Experimental Protocol: KBr Pellet Method for FT-IR Spectroscopy

This protocol outlines the step-by-step procedure for preparing a potassium bromide (KBr) pellet for the analysis of a solid sample by FT-IR spectroscopy.^{[1][2]}

Materials and Equipment:

- Fourier-Transform Infrared (FT-IR) Spectrometer
- Hydraulic press with a pellet die
- Agate mortar and pestle
- Infrared lamp or oven
- Analytical balance
- Spatula
- Potassium bromide (KBr), spectroscopy grade
- Solid sample (e.g., **4-Methoxy-3-nitrobenzonitrile**)
- Desiccator

Procedure:

- Drying the KBr:
 - Gently grind approximately 200-300 mg of KBr powder in an agate mortar to a fine powder.
 - Dry the KBr powder in an oven at 110 °C for at least 2-3 hours to remove any absorbed moisture.
 - Cool and store the dried KBr in a desiccator until use.
- Sample Preparation:
 - Weigh approximately 1-2 mg of the solid sample.
 - In the agate mortar, thoroughly grind the sample to a very fine powder.
- Mixing the Sample and KBr:
 - Add the dried KBr powder to the mortar containing the ground sample.
 - Gently but thoroughly mix the sample and KBr by grinding with the pestle for a few minutes until a homogeneous mixture is obtained.
- Pressing the Pellet:
 - Assemble the pellet die according to the manufacturer's instructions.
 - Carefully transfer a small amount of the sample-KBr mixture into the die barrel, ensuring it is evenly distributed.
 - Insert the plunger and place the die assembly into the hydraulic press.
 - Apply pressure gradually, following the press manufacturer's guidelines, typically in the range of 8-10 tons, for a few minutes.
 - Release the pressure and carefully remove the die from the press.

- Pellet Inspection and Analysis:
 - Carefully disassemble the die to retrieve the KBr pellet.
 - The pellet should be thin and transparent or translucent. If it is opaque or cloudy, it may indicate insufficient grinding, trapped moisture, or an incorrect sample-to-KBr ratio.
 - Place the pellet in the sample holder of the FT-IR spectrometer.
 - First, run a background spectrum with a blank KBr pellet (or an empty sample compartment).
 - Then, run the spectrum of the sample pellet.
- Cleaning:
 - Thoroughly clean the mortar, pestle, and die assembly with an appropriate solvent (e.g., acetone or ethanol) and ensure they are completely dry before the next use to prevent cross-contamination.

This comprehensive guide provides the necessary data and protocols for the characterization of **4-Methoxy-3-nitrobenzonitrile** and its comparison with related compounds using FT-IR spectroscopy. The provided information aims to support researchers in their analytical endeavors.

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